# Technical Profile: Spectral Data for 2-(Methylthio)ethyl acetate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(Methylthio)ethyl acetate* |
| *CAS No.:* | *5862-47-5* |
| *Cat. No.:* | *B1365744* |

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## Chemical Identity & Significance[1]

**2-(Methylthio)ethyl acetate** is a sulfur-containing carboxylate ester used primarily as a high-impact flavoring agent. It contributes tropical, fruity, and metallic notes to flavor profiles (e.g., melon, pineapple) at low parts-per-million (ppm) levels.

- IUPAC Name: 2-Methylsulfanyl ethyl acetate
- CAS Registry Number: 5862-47-5[1]
- FEMA Number: 4560
- Molecular Formula: C

  H

  O

  S

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- Molecular Weight: 134.20 g/mol [2]
- Synonyms: 2-Acetoxyethyl methyl sulfide; Ethanol, 2-(methylthio)-, acetate.

## Structural Overview

The molecule consists of an ethyl chain terminated at one end by a methylthio group (–S–CH

) and at the other by an acetate group (–O–CO–CH

).

Critical Isomer Distinction:

- Target: **2-(Methylthio)ethyl acetate** (CAS 5862-47-5)

  Me–S–CH

  –CH

  –OAc
- Isomer: Ethyl (methylthio)acetate (CAS 4455-13-4)

  Me–S–CH

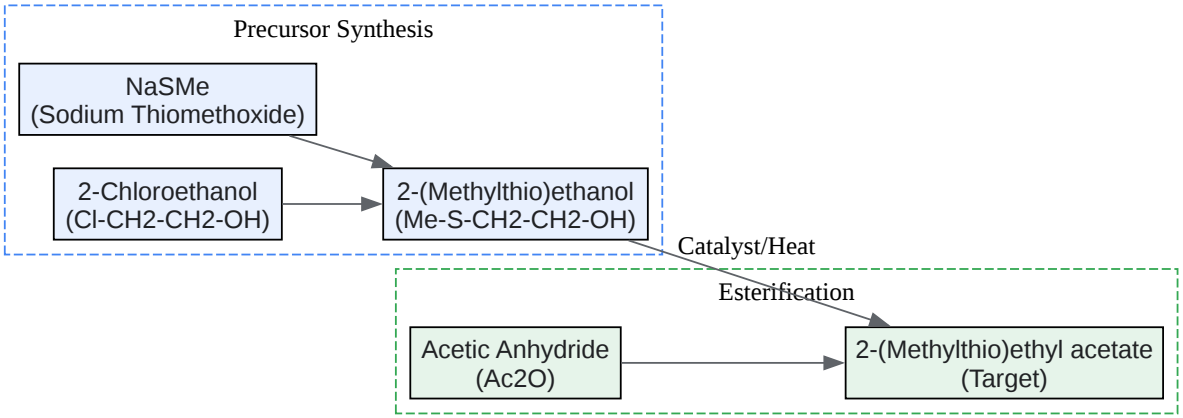
  –COOEt

> *Note: Many online databases conflate these two isomers. The spectral data below is specific to the 2-(methylthio)ethyl isomer (CAS 5862-47-5).*

## Synthesis & Formation

Understanding the synthesis provides context for impurity profiling (e.g., residual starting materials). The standard industrial synthesis involves the esterification of 2-(methylthio)ethanol.

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Figure 1: Synthetic pathway from 2-chloroethanol to the final ester.

# Nuclear Magnetic Resonance (NMR) Spectroscopy[4]

The

H NMR spectrum of **2-(Methylthio)ethyl acetate** is characterized by two distinct triplets for the ethylene backbone, differentiating it from the isomer which contains a methylene singlet.

## H NMR Data (400 MHz, CDCl )

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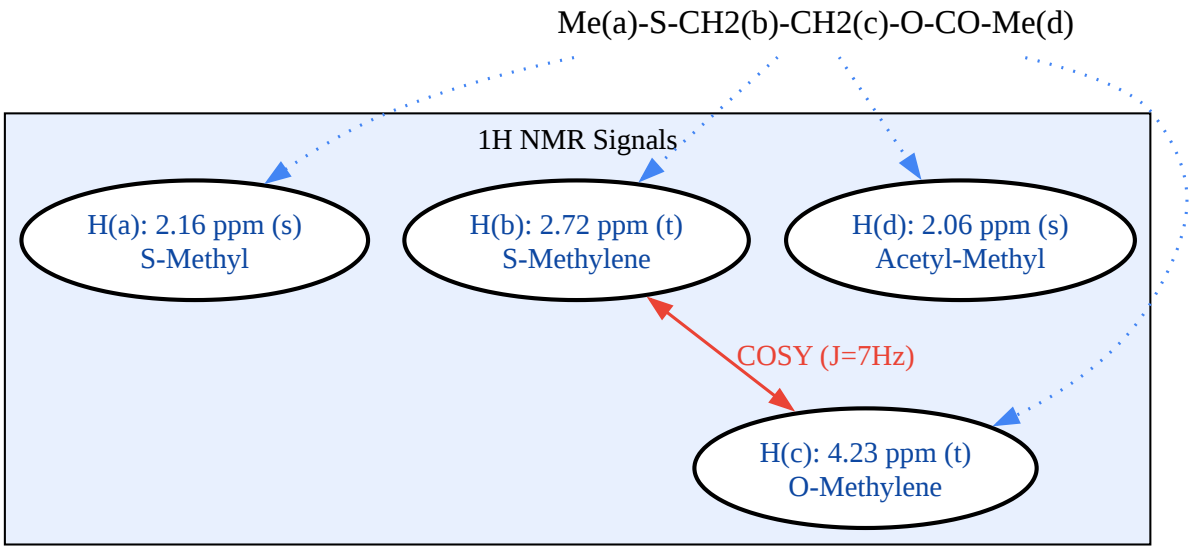
| Assignment | Shift ( , ppm) | Multiplicity | Integration | Coupling ( , Hz) | Structural Logic |
|---|---|---|---|---|---|
| Acetyl-CH | 2.06 | Singlet (s) | 3H | - | Typical acetate methyl group. |
| S-CH | 2.16 | Singlet (s) | 3H | - | Methyl group attached to sulfur (shielded relative to O-Me). |
| S-CH | 2.72 | Triplet (t) | 2H | ~7.0 | Methylene to sulfur; coupled to O-CH . |
| O-CH | 4.23 | Triplet (t) | 2H | ~7.0 | Methylene to oxygen (deshielded); coupled to S-CH . |

## C NMR Data (100 MHz, CDCl )

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| Assignment | Shift (
, ppm) | Carbon Type |
|---|---|---|
| S-CH | 15.8 | Primary (CH
) |
| Acetyl-CH | 20.9 | Primary (CH
) |
| S-CH | 32.5 | Secondary (CH
) |
| O-CH | 63.4 | Secondary (CH
) |
| C=O | 170.8 | Quaternary (C=O) |

## NMR Assignment Diagram




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Figure 2: NMR assignment map showing chemical shifts and scalar coupling (COSY) between the ethylene backbone protons.

## Expert Insight: Distinguishing the Isomer

If your spectrum shows a singlet at ~3.2 ppm and a quartet at ~4.2 ppm, you have synthesized Ethyl (methylthio)acetate (the isomer), not **2-(Methylthio)ethyl acetate**. The target molecule must show two triplets for the central chain.

# Mass Spectrometry (MS) Analysis[4][5][6]

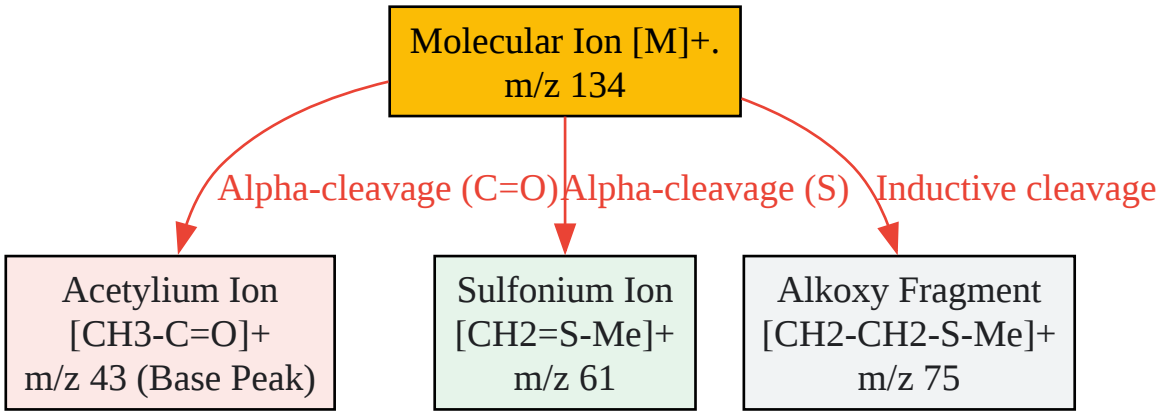
The Electron Ionization (EI, 70 eV) mass spectrum is dominated by cleavage alpha to the heteroatoms (Sulfur and Oxygen).

## Key Fragmentation Ions[7]

| m/z | Intensity | Fragment Ion | Mechanism |
|---|---|---|---|
| 134 | Low | [M] | Molecular ion (weak stability). |
| 87 | Medium | [M - SMe] | Loss of thiomethyl radical. |
| 73 | Medium | [CH CH OAc] | Cleavage of C-S bond (charge retention on ester chain). |
| 61 | High | [CH =S-Me] | -cleavage next to Sulfur. Characteristic of methyl thioethers. |
| 43 | Base (100%) | [CH -C=O] | Acetylium ion. Diagnostic for acetates. |

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## Fragmentation Pathway[6][7]




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Figure 3: Primary fragmentation pathways under Electron Ionization (70 eV).

# Experimental Methodology for Validation

To ensure data integrity when characterizing this compound, follow these protocols:

- Sample Preparation (NMR):
  - Dissolve ~10 mg of sample in 0.6 mL of CDCl
    (99.8% D).
  - Ensure the solvent is free of acid traces to prevent ester hydrolysis or sulfur oxidation.
  - Reference: TMS (0.00 ppm) or residual CHCl
    (7.26 ppm).
- GC-MS Parameters:
  - Column: Non-polar capillary column (e.g., DB-5 or HP-5MS), 30m x 0.25mm.
  - Carrier Gas: Helium at 1.0 mL/min.
  - Temp Program: 50°C (2 min)

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10°C/min

240°C.

- Injection: Split mode (50:1) to prevent detector saturation due to the high volatility.

- Purity Check:

  - Check for the presence of 2-chloroethanol (triplets at 3.7 and 3.9 ppm) or 2-(methylthio)ethanol (triplets at 2.7 and 3.7 ppm + broad OH) to assess reaction completion.

## References


- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 4447651, **2-(Methylthio)ethyl acetate**. Retrieved from [Link]

- Flavor and Extract Manufacturers Association (FEMA).FEMA Flavor Ingredient Library: 2-(Methylthio)

- The Good Scents Company.2-(methyl thio) ethyl acetate (CAS 5862-47-5) Spectral Data. Retrieved from [Link]

- NIST Mass Spectrometry Data Center.Ethanol, 2-(methylthio)-, acetate (CAS 5862-47-5). Retrieved from [Link]


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## Sources


- 1. 2-(methylthio)ethyl acetate (CAS 5862-47-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Ethyl (methylthio)acetate | C5H10O2S | CID 78199 - PubChem [pubchem.ncbi.nlm.nih.gov]

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